

Executive Summary: Navigating the Sourcing Landscape for a Niche Pyrazole Building Block

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Compound of Interest

Compound Name: 4-iodo-3-isopropyl-1H-pyrazole

CAS No.: 628332-22-9

Cat. No.: B2765412

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This guide provides a comprehensive technical overview for researchers seeking to procure **4-iodo-3-isopropyl-1H-pyrazole**. It is critical to understand from the outset that this specific substituted pyrazole is not a readily available, off-the-shelf catalog chemical. The primary route for obtaining this molecule is through custom synthesis. This document outlines a strategic approach to sourcing, beginning with an exploration of commercially available structural analogs, transitioning to a detailed methodology for selecting and qualifying a custom synthesis partner, and concluding with essential protocols for in-house quality control and analytical validation. For drug discovery professionals, where the precise arrangement of substituents is paramount to molecular activity, understanding this landscape is crucial for project planning and execution.

The Privileged Pyrazole Scaffold: A Cornerstone of Modern Drug Discovery

The pyrazole ring system is a "privileged scaffold" in medicinal chemistry, forming the core structure of numerous approved pharmaceuticals and clinical candidates.^[1] Its unique electronic properties, metabolic stability, and ability to participate in various non-covalent interactions (such as hydrogen bonding) make it a highly versatile building block for designing

targeted therapies. Pyrazole derivatives have found applications as anticancer, anti-inflammatory, and antimicrobial agents, among others.^[1]

The introduction of a halogen, particularly iodine, onto the pyrazole ring can significantly modulate a compound's physicochemical properties.^[2] Iodination can enhance lipophilicity, which may improve membrane permeability and cellular uptake. Furthermore, the iodine atom can serve as a synthetic handle for further chemical modifications, such as cross-coupling reactions, enabling the exploration of a broader chemical space.

Sourcing Strategy: A Three-Pronged Approach for a Non-Catalog Compound

Given the lack of direct commercial suppliers for **4-iodo-3-isopropyl-1H-pyrazole**, a multi-faceted sourcing strategy is required.

Approach 1: Commercially Available Structural Analogs

For initial studies or when some structural flexibility is permissible, several close analogs of the target compound are available from chemical suppliers. These can serve as valuable starting points or reference compounds.

Table 1: Commercially Available Analogs of **4-iodo-3-isopropyl-1H-pyrazole**

Compound Name	CAS Number	Molecular Formula	Key Suppliers	Noteworthy Remarks
4-Iodo-1-isopropyl-1H-pyrazole	313350-82-2	C ₆ H ₉ IN ₂	Sigma-Aldrich, AChemBlock[3]	Sigma-Aldrich provides this "AS-IS" without analytical data, placing the onus of quality verification entirely on the researcher.
1-Isopropyl-1H-pyrazole	18952-87-9	C ₆ H ₁₀ N ₂	Boron Molecular[4]	A non-iodinated precursor, potentially useful for in-house synthesis.
1-Isopropyl-1H-pyrazole-4-carboxylic acid	436096-96-7	C ₇ H ₁₀ N ₂ O ₂	3ASenrise[5]	A functionalized analog that could be a versatile intermediate.

Approach 2: Custom Synthesis - The Primary Procurement Route

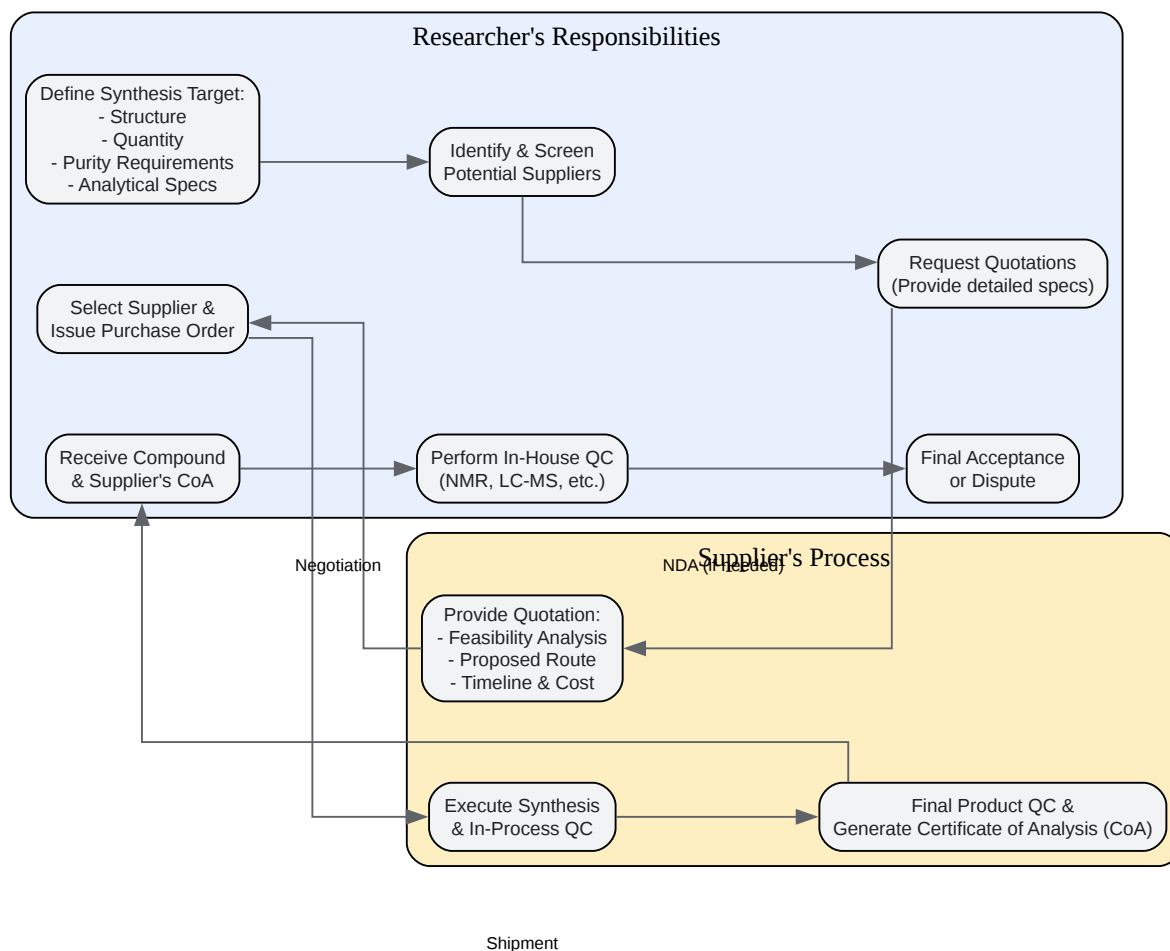
For projects requiring the exact **4-iodo-3-isopropyl-1H-pyrazole** isomer, engaging a custom synthesis provider is the most viable option. These companies specialize in producing novel or non-catalog compounds on a fee-for-service basis.

Potential Custom Synthesis Partners:

- Tocris Bioscience: Offers synthesis of complex organic molecules, including heterocycles, from milligram to kilogram scale, with a team of PhD-qualified chemists.
- Otava Chemicals: Provides custom synthesis of organic molecules for pharmaceutical applications and can assist with route scouting using chemical databases.[6]

- Spectrum Chemical: Has extensive experience in custom synthesis for the pharmaceutical industry, including cGMP manufacturing of active pharmaceutical ingredients (APIs).[7]
- Other CROs: Numerous contract research organizations (CROs) and specialized chemical manufacturers offer custom synthesis services. A thorough evaluation is necessary to find a suitable partner.[8]

Workflow for Engaging a Custom Synthesis Supplier



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Caption: Workflow for procuring a custom-synthesized chemical.

Key Criteria for Qualifying a Custom Synthesis Manufacturer:

- **Technical Expertise:** The supplier must demonstrate experience in heterocyclic chemistry and, ideally, in halogenation reactions. Inquire about their chemists' qualifications and past projects involving similar scaffolds.[9]
- **Analytical Capabilities:** Ensure the manufacturer has modern analytical instrumentation (e.g., high-field NMR, LC-MS, HPLC) to confirm the structure and purity of the final compound.[6]
- **Regulatory Compliance and Quality Systems:** For later-stage development, adherence to standards like Good Manufacturing Practice (GMP) is crucial. For research-grade materials, inquire about their quality management system.[9]
- **Scalability:** If the project may require larger quantities in the future, confirm the supplier's ability to scale up the synthesis from research to pilot or commercial scale.[9]
- **Communication and Project Management:** A reliable partner will provide regular updates, be transparent about challenges, and have a clear communication process.

Approach 3: In-House Synthesis

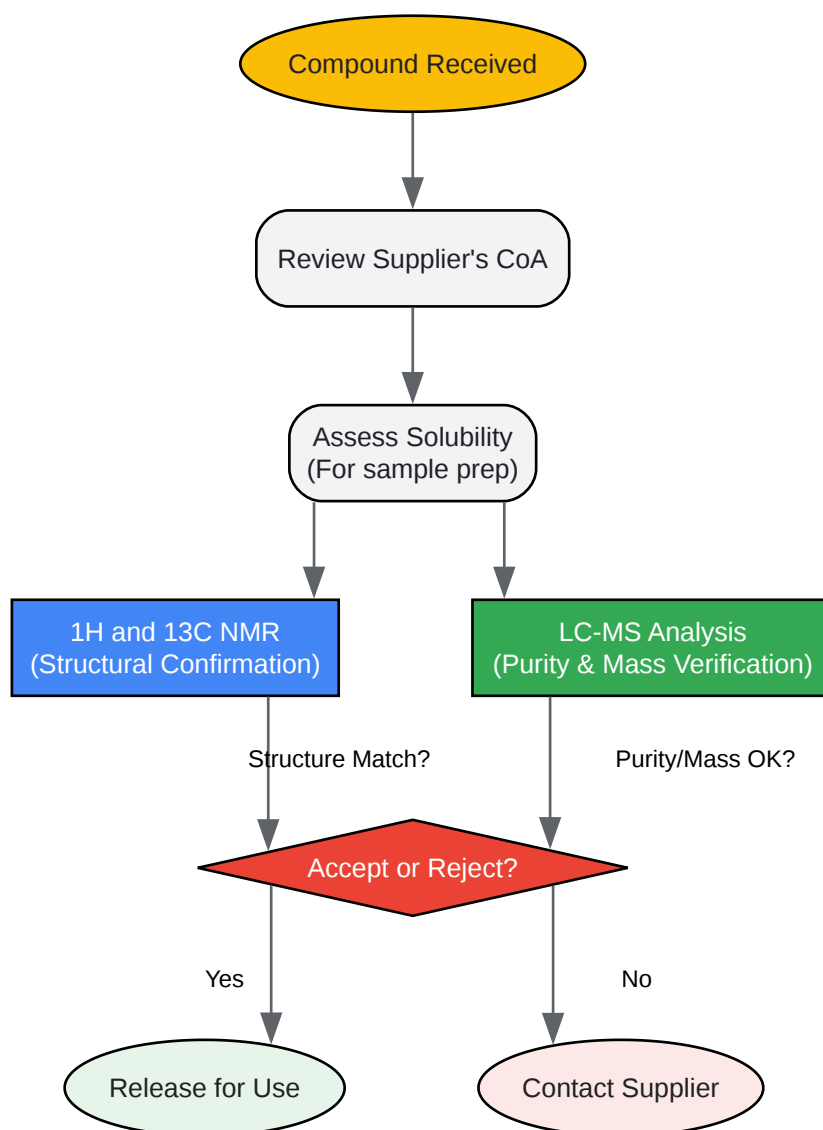
For laboratories equipped with synthetic chemistry capabilities, in-house synthesis provides the most control. The chemical literature describes numerous methods for constructing the pyrazole ring, often through the condensation of a 1,3-dicarbonyl compound (or a synthetic equivalent) with hydrazine.[10][11] Subsequent iodination can typically be achieved using an electrophilic iodine source. Researchers pursuing this route should conduct a thorough literature search for regioselective syntheses of similarly substituted pyrazoles.[12]

Quality Control and Verification: A Self-Validating System

Whether sourcing an analog or receiving a custom-synthesized product, independent analytical verification is a cornerstone of scientific integrity. Do not rely solely on a supplier's Certificate of

Analysis (CoA).

Analytical Workflow for Incoming Compound Verification



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Caption: A standard workflow for analytical verification of a new chemical batch.

Protocol 1: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful tool for unambiguous structure elucidation.[13][14]

- ^1H NMR:
 - Sample Preparation: Dissolve ~5-10 mg of the compound in a suitable deuterated solvent (e.g., CDCl_3 , DMSO-d_6).
 - Acquisition: Acquire a standard proton spectrum.
 - Analysis:
 - Isopropyl Group: Expect a doublet for the six methyl protons and a septet for the single methine proton, with characteristic coupling constants.
 - Pyrazole Ring Protons: The chemical shifts of the protons on the pyrazole ring are sensitive to the substituents. The single proton on the ring should appear as a singlet.
 - Integration: Verify that the relative integrals of the signals match the number of protons in each environment. The downfield shift of the N-H proton in halogenated pyrazoles can be a useful diagnostic feature.[\[2\]](#)
- ^{13}C NMR:
 - Acquisition: Acquire a proton-decoupled carbon spectrum.
 - Analysis: Confirm the presence of the expected number of carbon signals. The carbon atom attached to the iodine will be significantly shifted due to the heavy atom effect.

Protocol 2: Liquid Chromatography-Mass Spectrometry (LC-MS)

LC-MS is essential for assessing purity and confirming the molecular weight.[\[15\]](#)[\[16\]](#)

- Sample Preparation: Prepare a dilute solution (~1 mg/mL) of the compound in a suitable solvent (e.g., methanol or acetonitrile).
- Chromatography:
 - Column: Use a standard C18 reversed-phase column.

- Mobile Phase: A gradient of water and acetonitrile (both typically containing 0.1% formic acid) is a good starting point.
- Detection: Monitor the elution profile using a UV detector (e.g., at 254 nm).
- Mass Spectrometry:
 - Ionization: Use electrospray ionization (ESI) in positive ion mode.
 - Analysis: The primary peak in the chromatogram should correspond to the compound of interest. The mass spectrum for this peak should show a prominent ion corresponding to the protonated molecule $[M+H]^+$. For **4-iodo-3-isopropyl-1H-pyrazole** ($C_7H_{11}IN_2$), the expected exact mass of the neutral molecule is approximately 250.00 g/mol. The $[M+H]^+$ ion should therefore appear at $m/z \approx 251.01$. The purity can be estimated by the area percentage of the main peak in the UV chromatogram.

Conclusion

The procurement of **4-iodo-3-isopropyl-1H-pyrazole** is a task that requires a strategic and diligent approach. While not available as a standard catalog item, this valuable research chemical can be obtained through custom synthesis. By carefully selecting a manufacturing partner and implementing a rigorous in-house analytical validation plan, researchers can confidently incorporate this building block into their drug discovery and development programs, ensuring the integrity and reproducibility of their scientific results.

References

- Synthesis, Spectroscopic Characterization, Structural Analysis, and Evaluation of Anti-Tumor, Antimicrobial, and Antibiofilm Activities of Halogenoaminopyrazoles Derivatives. (2024). PMC. [\[Link\]](#)
- Pyrazole synthesis. (n.d.). Organic Chemistry Portal. [\[Link\]](#)
- Jimeno, M. L., et al. (2002). 1H and ^{13}C NMR study of perdeuterated pyrazoles. ResearchGate. [\[Link\]](#)

- Dugo, P., et al. (2000). LC-MS for the identification of oxygen heterocyclic compounds in citrus essential oils. Journal of Pharmaceutical and Biomedical Analysis. [\[Link\]](#)
- Custom Synthesis. (n.d.). Otava Chemicals. [\[Link\]](#)
- N-Heterocyclic Carbenes: Novel Derivatization Reagents for LC-MS Analysis of Aliphatic Aldehydes. (2022). Analytical Chemistry. [\[Link\]](#)
- Eco-friendly synthesis of novel pyrazole derivatives and their anticancer and CDK2 inhibitory activities. (2022). PMC. [\[Link\]](#)
- Synthesis, Characterization and Antimicrobial activity of Substituted Pyrazole based Heterocyclic compounds. (2016). Der Pharma Chemica. [\[Link\]](#)
- Simultaneous Determination of 20 Nitrogen-Containing Heterocyclic Compounds in Soil by Supercritical Fluid Chromatography–Tandem Mass Spectrometry. (2022). MDPI. [\[Link\]](#)
- Theoretical NMR investigation of pyrazol and substituted pyrazoles, DNMR and 1 H spin-lattice relaxation times. (2013). ResearchGate. [\[Link\]](#)
- Recent Advances in the Synthesis of Pyrazole Derivatives: A Review. (2023). MDPI. [\[Link\]](#)
- Development of an LC-MS method for determination of nitrogen-containing heterocycles using mixed-mode liquid chromatography. (2020). ResearchGate. [\[Link\]](#)
- Process for the preparation of pyrazole and its derivatives. (1995).
- How to Find the Right Custom Chemical Synthesis Manufacturer. (n.d.). SCL Lifesciences. [\[Link\]](#)
- SYNTHESIS, CHARACTERIZATION AND BIOLOGICAL EVALUATION OF SUBSTITUTED PYRAZOLINE DERIVATIVES. (2020). Paper Publications. [\[Link\]](#)
- Determination of heterocyclic amines by liquid chromatography-quadrupole time-of-flight mass spectrometry. (2004). PubMed. [\[Link\]](#)
- Completion of Crystallographic Data for the Series of 4-Halogenated-1H-pyrazoles. (2023). Semantic Scholar. [\[Link\]](#)

- Substituted Pyrazoles and Their Heteroannulated Analogs—Recent Syntheses and Biological Activities. (2021). MDPI. [\[Link\]](#)
- SYNTHESIS AND EVALUATION OF PYRAZOLE DERIVATIVES BY USING GREEN CATALYST. (2024). JETIR. [\[Link\]](#)
- Custom Synthesis Compare 6 Companies. (n.d.). Pharmaceutical Manufacturing Resource Directory. [\[Link\]](#)
- Synthesis, Characterization, and Antioxidant Screening of Some New Azo Compounds Containing Pyrazole Moiety from Metoclopramide. (2023). Iraqi Journal of Science. [\[Link\]](#)
- 1-Isopropyl-1H-pyrazole-4-carboxylic acid, 97%. (n.d.). 3ASenrise. [\[Link\]](#)
- Buy 1-Isopropyl-1H-pyrazole. (n.d.). Boron Molecular. [\[Link\]](#)
- 4-Iodopyrazole. (n.d.). PubChem. [\[Link\]](#)

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Sources

- 1. mdpi.com [mdpi.com]
- 2. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 3. 4-Iodo-1-isopropylpyrazole 97% | CAS: 313350-82-2 | AChemBlock [achemblock.com]
- 4. boronmolecular.com [boronmolecular.com]
- 5. 436096-96-7 | 1-Isopropyl-1H-pyrazole-4-carboxylic acid [3asenrise.com]
- 6. Custom Synthesis [otavachemicals.com]
- 7. pharmaceutical-tech.com [pharmaceutical-tech.com]
- 8. pharmamanufacturingdirectory.com [pharmamanufacturingdirectory.com]
- 9. scllifesciences.com [scllifesciences.com]

- [10. jetir.org \[jetir.org\]](#)
- [11. mdpi.com \[mdpi.com\]](#)
- [12. Pyrazole synthesis \[organic-chemistry.org\]](#)
- [13. Synthesis, Spectroscopic Characterization, Structural Analysis, and Evaluation of Anti-Tumor, Antimicrobial, and Antibiofilm Activities of Halogenoaminopyrazoles Derivatives - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [14. derpharmachemica.com \[derpharmachemica.com\]](#)
- [15. LC-MS for the identification of oxygen heterocyclic compounds in citrus essential oils - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [16. Determination of heterocyclic amines by liquid chromatography-quadrupole time-of-flight mass spectrometry - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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